

4-Methylumbelliferyl palmitate molecular weight and formula

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Compound of Interest

Compound Name: 4-Methylumbelliferyl palmitate

Cat. No.: B131279

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A Technical Guide to 4-Methylumbelliferyl Palmitate

This document provides core technical data and a summary of the applications for **4-Methylumbelliferyl palmitate**, a key reagent in biomedical research and diagnostics. It is intended for researchers, scientists, and professionals involved in drug development and enzyme analysis.

Core Compound Data

4-Methylumbelliferyl palmitate is a fluorogenic substrate primarily used for the detection of lipase activity. Its chemical and physical properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₂₆ H ₃₈ O ₄	[1][2][3][4]
Molecular Weight	414.6 g/mol	[1][2][5][6]
Alternate Names	4-MUP; 4-MU Palmitate; Palmitoyl 4-Methylumbelliferone	[1][3]
CAS Number	17695-48-6	[1][2][3]
Purity	≥97%	[3]
Appearance	Crystalline solid	[1]

Application in Research: Fluorogenic Assay for Lipase Activity

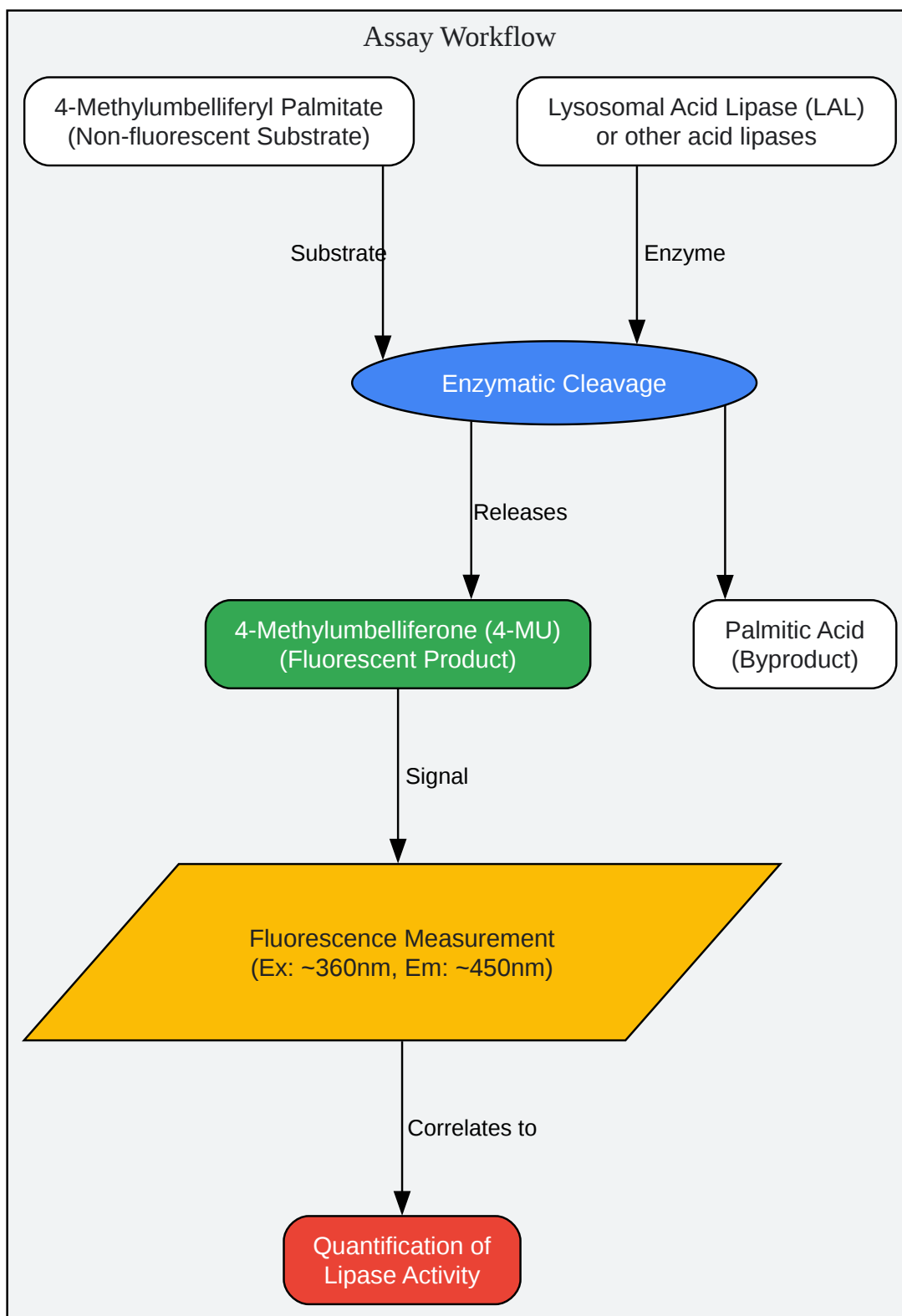
4-Methylumbelliferyl palmitate is widely employed as a fluorogenic substrate for measuring the activity of lysosomal acid lipase (LAL) and other acid lipases.[1][3][4][6] The principle of its use lies in an enzymatic reaction that releases a fluorescent product, enabling quantitative analysis.

The compound itself is non-fluorescent. However, upon cleavage by a lipase, it yields palmitic acid and 4-methylumbelliferone (4-MU).[1][4] The released 4-MU is a fluorescent moiety, and its fluorescence intensity can be measured to determine the rate of the enzymatic reaction. This method is noted for its high sensitivity.

The fluorescence of 4-MU is pH-dependent, with excitation maxima around 320-360 nm and an emission maximum around 445-455 nm.[1][7] This assay is particularly significant in the screening for diseases characterized by LAL deficiency, such as Wolman disease and cholesteryl ester storage disease, where it can be used to assess enzyme activity in small blood samples.[1][4]

Workflow: Enzymatic Cleavage and Fluorescence Detection

The following diagram illustrates the workflow for using **4-Methylumbelliferyl palmitate** in a typical fluorometric assay.



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Workflow of 4-MUP as a fluorogenic substrate.

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